

Application Notes and Protocols for Evaluating Cedirogant Activity

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Compound of Interest

Compound Name: Cedirogant

Cat. No.: B3325134

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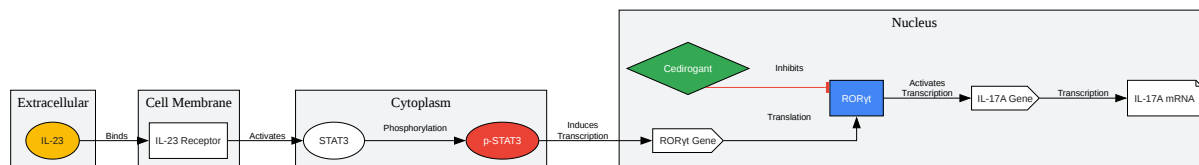
Introduction

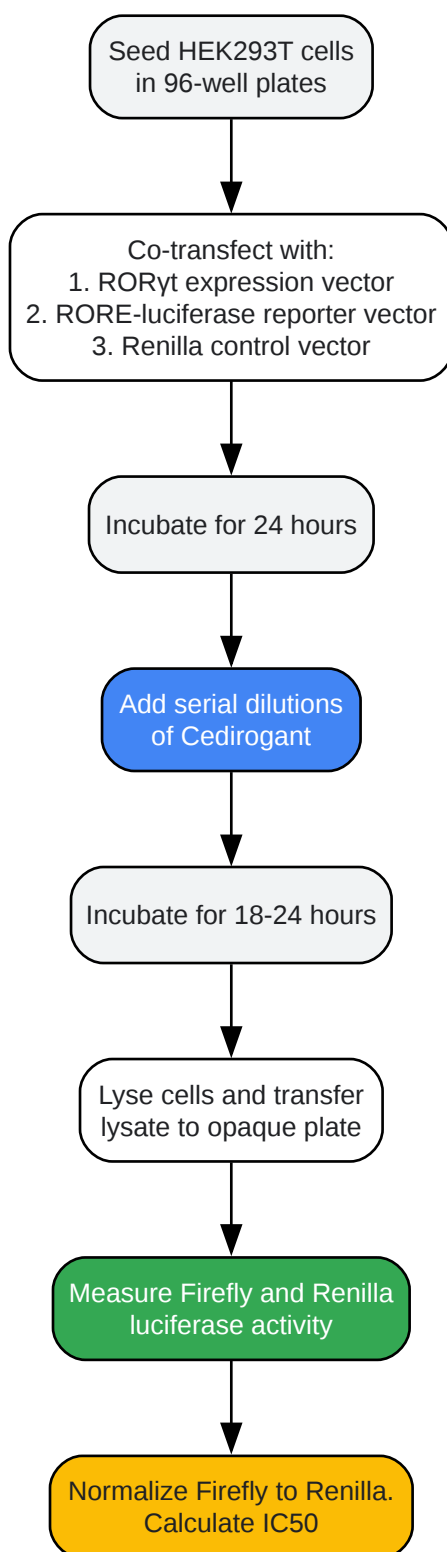
Cedirogant (ABBV-157) is an orally active, potent, and selective inverse agonist of the Retinoic Acid Receptor-related Orphan Receptor gamma t (RORyt).[1] RORyt is a ligand-activated nuclear transcription factor that serves as the master regulator of T helper 17 (Th17) cell differentiation. Th17 cells are a subset of T cells that produce pro-inflammatory cytokines, most notably Interleukin-17A (IL-17A).[2][3] The IL-23/IL-17 signaling pathway is a critical driver in the pathogenesis of several autoimmune and inflammatory diseases, including psoriasis.[2][4] By acting as an inverse agonist, **Cedirogant** binds to RORyt and represses its transcriptional activity, leading to a reduction in IL-17A production and subsequent dampening of the inflammatory cascade.[2]

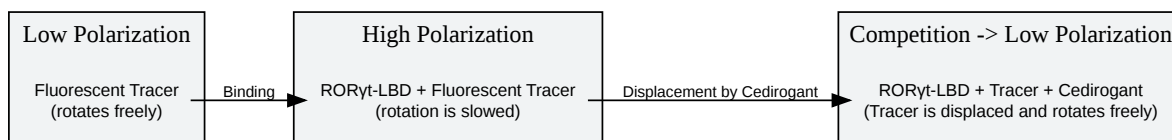
These application notes provide detailed protocols for key cell-based assays to characterize the in vitro pharmacological activity of **Cedirogant** and other RORyt inverse agonists. The described assays are essential for determining compound potency, mechanism of action, and selectivity.

RORyt Signaling Pathway

The diagram below illustrates the central role of RORyt in Th17 cells and the mechanism of action for an inverse agonist like **Cedirogant**.







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